

Technical Guide to Octyl Nitrate: Safety Data Sheet and Handling Precautions

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Compound of Interest

Compound Name: Octyl nitrate

Cat. No.: B1618311

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information and handling precautions for **octyl nitrate**. The following sections detail its properties, hazards, and the necessary measures to ensure its safe use in a laboratory and drug development setting.

Chemical Identification and Properties

Octyl nitrate, primarily referred to as **n-octyl nitrate** in this guide, is a clear, light-colored liquid. It is important to distinguish it from its isomer, 2-ethylhexyl nitrate, which may also be referred to as **octyl nitrate** and for which more extensive toxicological data is available.

Physical and Chemical Properties of n-Octyl Nitrate

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 629-39-0 | [1][2] |
| Molecular Formula | C ₈ H ₁₇ NO ₃ | [1][2] |
| Molecular Weight | 175.23 g/mol | [1] |
| Appearance | Clear, light-colored liquid | [1] |
| Boiling Point | 216.3 °C at 760 mmHg | [2][3] |
| Density | 0.974 g/cm ³ | [2][3] |
| Flash Point | 72.8 °C | [2][3] |
| Vapor Pressure | 0.207 mmHg at 25 °C | [2] |
| Solubility | Insoluble in water. | [4] |
| Refractive Index | 1.434 | [2][3] |

Hazard Identification and Classification

Octyl nitrate is a combustible liquid and may be toxic by ingestion.[5] It can cause skin irritation upon contact.[5]

GHS Hazard Statements for a related compound (2-Ethylhexyl nitrate):

- H227: Combustible liquid.[6]
- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[5]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]
- H411: Toxic to aquatic life with long lasting effects.[5][6]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **octyl nitrate**.

Safe Handling

- Handle in a well-ventilated place.[\[1\]](#)[\[7\]](#)
- Wear suitable protective clothing, including chemical-impermeable gloves.[\[1\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)[\[7\]](#)
- Ground all equipment when handling the product to prevent electrostatic discharge.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[9\]](#)
- Store apart from incompatible materials and foodstuff containers.[\[7\]](#)

Exposure Controls and Personal Protection

Exposure Limits

No specific occupational exposure limits for n-**octyl nitrate** were found in the provided search results.[\[7\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[\[1\]](#)[\[7\]](#)

- Skin Protection: Wear fire/flammable-resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[1\]](#)[\[7\]](#)

Toxicological Information

There is limited specific toxicological data available for n-octyl nitrate. The following data is for the related isomer, 2-ethylhexyl nitrate (CAS: 27247-96-7), and should be used for guidance with the understanding that it is a different chemical entity.

| Metric | Value | Species | Route | Reference |
|--------|------------------|----------------------|-----------------|---------------------|
| LD50 | 960 mg/kg | Rat | Oral | [5] |
| LD50 | 1,100 mg/kg | Rabbit | Dermal | [5] |
| LC50 | 11 mg/l | - | Inhalation (4h) | [5] |
| EC50 | >12.6 mg/l (48h) | Crustacea | - | [8] |
| EC50 | 1.57 mg/l (72h) | Algae/aquatic plants | - | [8] |
| LC50 | 2 mg/L (96h) | Fish | - | [8] |

First-Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[1\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
[\[3\]](#) Water spray, fog, or regular foam can be used for large fires.[\[3\]](#)
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[\[3\]](#)
- Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#) Cool containers with flooding quantities of water until well after the fire is out.
[\[3\]](#)

Accidental Release Measures

Personal Precautions

- Eliminate all ignition sources from the immediate area.[\[3\]](#)
- Evacuate personnel to safe areas.[\[1\]](#)
- Do not touch or walk through spilled material.[\[3\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)

Environmental Precautions

- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Do not let the chemical enter drains.[\[1\]](#)

Methods for Cleaning Up

- Absorb or cover with dry earth, sand, or other non-combustible material and transfer to containers.[\[3\]](#)

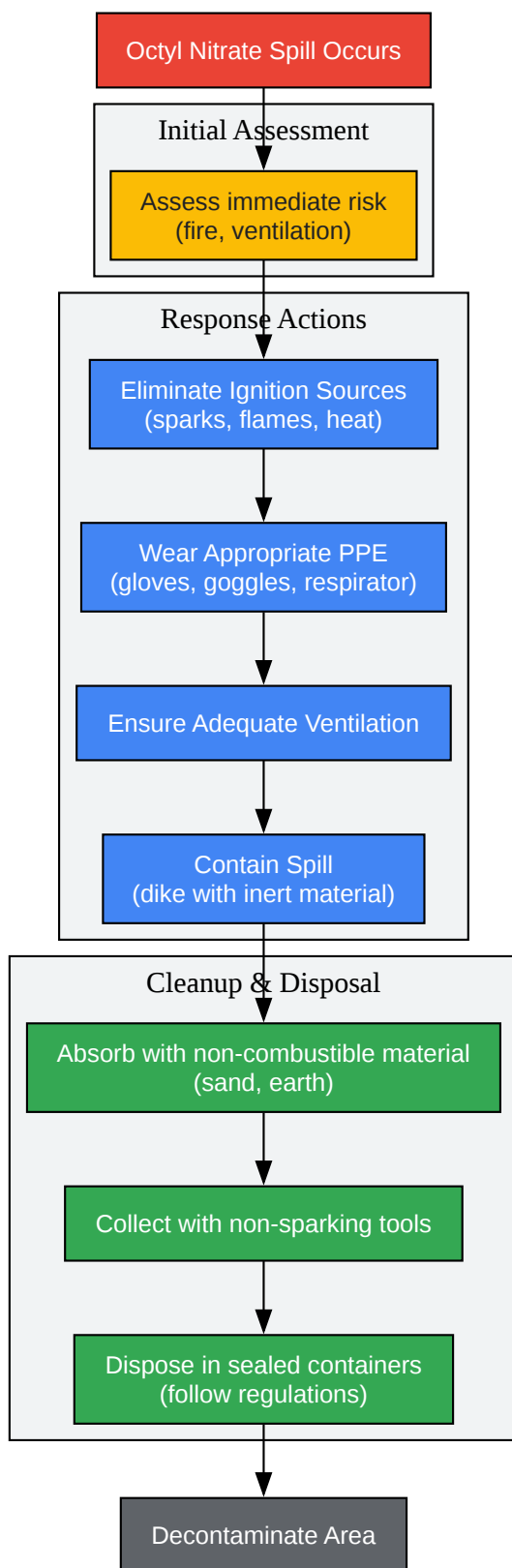
- Use clean, non-sparking tools to collect the absorbed material.[\[3\]](#)
- For large spills, dike far ahead of the liquid spill for later disposal.[\[3\]](#)

Experimental Protocols

Detailed experimental protocols for the studies that generated the toxicological data presented in this guide are not available within publicly accessible safety data sheets. For specific experimental methodologies, it is recommended to consult primary research articles and toxicological studies.

Visual Workflow for Spill Management

The following diagram illustrates the logical workflow for safely handling a spill of **octyl nitrate**.



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Caption: Workflow for handling an **octyl nitrate** spill.

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